Technical Monograph: 2-(2-Methoxyphenoxy)acetohydrazide

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Compound of Interest

Compound Name:	*2-(2-Methoxyphenoxy)acetohydrazide*
CAS No.:	*107967-88-4*
Cat. No.:	*B009715*

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Primary Scaffold Analysis & Synthetic Methodology

Executive Summary

2-(2-Methoxyphenoxy)acetohydrazide (CAS: 107967-88-4) is a critical pharmacophore intermediate used primarily in the development of antimicrobial and anti-inflammatory agents. [1] Functioning as a stable hydrazide linker, it serves as a precursor for Schiff base formation (hydrazones), allowing researchers to introduce the guaiacol (2-methoxyphenol) moiety into larger bioactive scaffolds.

This guide provides a rigorous technical analysis of its physicochemical properties, a validated 2-step synthetic workflow, and structural characterization protocols designed for drug discovery applications.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7][8][9][10][11]

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The molecular weight of 196.20 g/mol is derived from its specific stoichiometry (

). The molecule features an ortho-substituted phenoxy ring linked to a reactive hydrazine terminus via an acetyl bridge.[1]

Table 1: Core Chemical Specifications

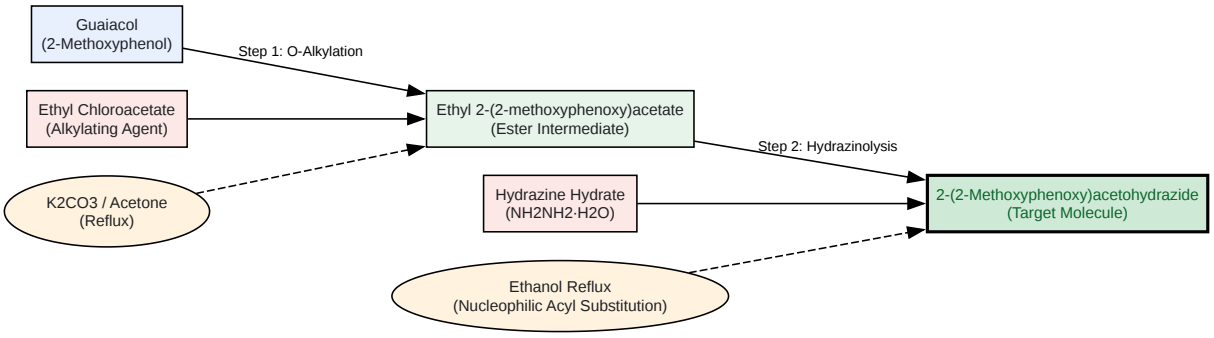
Parameter	Value	Technical Note
IUPAC Name	2-(2-Methoxyphenoxy)acetohydrazide	Derived from Guaiacol
Molecular Formula		
Molecular Weight	196.20 g/mol	Monoisotopic Mass: 196.0848 Da
CAS Registry Number	107967-88-4	Distinct from the para-isomer (107967-89-5)
PubChem CID	580001	
Physical State	White to off-white crystalline solid	Hygroscopic nature possible
H-Bond Donors	2	Hydrazide and
H-Bond Acceptors	4	Ether oxygens (2) + Carbonyl (1) + Amine

Synthetic Methodology (The Guaiacol Route)

The most robust synthesis utilizes a Williamson Ether Synthesis followed by Hydrazinolysis.[1] This pathway is preferred over direct coupling due to higher yields and easier purification of the intermediate ester.

Reaction Scheme Visualization

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Caption: Two-step synthetic pathway transforming Guaiacol into the target Hydrazide via an Ester intermediate.

Detailed Protocol

Step 1: Synthesis of Ethyl 2-(2-methoxyphenoxy)acetate

Rationale: Direct reaction of chloroacetic acid often leads to side products; the ethyl ester protects the carboxyl group and activates the methylene carbon for substitution.[1]

- Reagents: Dissolve Guaiacol (12.4 g, 0.1 mol) in anhydrous acetone (150 mL).
- Base Addition: Add anhydrous Potassium Carbonate (

  , 13.8 g, 0.1 mol). The base deprotonates the phenol, increasing nucleophilicity.
- Alkylation: Add Ethyl Chloroacetate (12.2 g, 0.1 mol) dropwise.
- Reflux: Heat to reflux for 6–8 hours. Monitor via TLC (Solvent: Hexane/Ethyl Acetate 7:3).
- Workup: Filter off inorganic salts (

). Evaporate solvent.[2] The resulting oil is the ethyl ester intermediate.

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Step 2: Hydrazinolysis to Target Hydrazide

Rationale: Hydrazine acts as a potent nucleophile, attacking the ester carbonyl to displace ethoxide.[1]

- Solvation: Dissolve the crude ester from Step 1 in absolute Ethanol (50 mL).
- Nucleophilic Attack: Add Hydrazine Hydrate (80% or 99%, 10 mL, excess) slowly.
- Reflux: Reflux the mixture for 4–6 hours.
- Crystallization: Cool the solution to room temperature, then to 0°C. The target hydrazide will precipitate as white crystals.[1]
- Purification: Filter the solid, wash with cold ethanol, and recrystallize from ethanol to achieve analytical purity.

Structural Characterization & Validation

To validate the synthesis of **2-(2-Methoxyphenoxy)acetohydrazide**, compare experimental data against these expected spectroscopic markers.

Nuclear Magnetic Resonance (-NMR)

Solvent: DMSO-

or

[1]

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Proton Environment	Chemical Shift (ppm)	Multiplicity	Integration	Assignment
Hydrazide	9.0 – 9.4	Broad Singlet	1H	Amide proton (Exchangeable)
Aromatic Ring	6.8 – 7.1	Multiplet	4H	Guaiacol ring protons
Methylene	4.4 – 4.6	Singlet	2H	Linker between O and C=O[1]
Hydrazide	4.2 – 4.4	Broad Singlet	2H	Terminal amine (Exchangeable)
Methoxy	3.7 – 3.8	Singlet	3H	Methoxy substituent

Infrared Spectroscopy (FT-IR)[1]

- 3300 – 3200 cm^{-1}: N-H stretching (Primary & Secondary amines of hydrazide).[1]
- 1680 – 1660 cm^{-1}: C=O stretching (Amide I band).
- 1250 cm^{-1}: C-O-C asymmetric stretching (Aryl alkyl ether).

Research Applications & Biological Context

Functional Derivatization (Schiff Bases)

The primary utility of this molecule is as a scaffold for Hydrazone synthesis.[1] The terminal group reacts with aromatic aldehydes to form Schiff bases ( ).

Mechanism:

- Acid Catalysis: A catalytic amount of Glacial Acetic Acid activates the aldehyde carbonyl.[1]

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- Condensation: The hydrazide amine attacks the aldehyde, eliminating water.[1]
- Result: Formation of an azomethine linkage (

  ), which is pharmacologically active.[1]

Pharmacological Potential

Research indicates that phenoxyacetohydrazide derivatives exhibit significant bioactivity:

- Anti-inflammatory: Inhibition of COX enzymes, similar to NSAIDs but with potentially reduced gastric toxicity due to the masking of the acidic group.
- Antimicrobial: The hydrazone moiety often chelates metal ions or interacts with bacterial cell walls, showing efficacy against S. aureus and E. coli.[1]

Safety & Handling (GHS)[6][8]

Signal Word:WARNING

- H302: Harmful if swallowed.[1][3][4]
- H315: Causes skin irritation.[3][4]
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.[3][4]

Protocol: Always handle in a fume hood wearing nitrile gloves and safety goggles.[1] Hydrazine hydrate (reagent) is a known carcinogen and must be neutralized before disposal.

References

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- Sathisha, M. P., et al. (2011).Synthesis and biological evaluation of Schiff bases of 4-methoxy phenoxy acetohydrazide. Bioorganic & Medicinal Chemistry, 19(1), 211-220.[5]

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(Provides analogous synthetic protocol for methoxy-phenoxy hydrazides).

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